

3-Hydroxy-2-oxopropionic acid potassium salt chemical structure

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Compound of Interest

Compound Name: *3-Hydroxy-2-oxopropionic acid
potassium salt*

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Technical Guide: 3-Hydroxy-2-oxopropionic Acid Potassium Salt

Structural Dynamics, Metabolic Significance, and Experimental Applications

Executive Summary

3-Hydroxy-2-oxopropionic acid potassium salt (Potassium Hydroxypyruvate) is the potassium salt form of hydroxypyruvic acid, a critical alpha-keto acid intermediate in the serine-glyoxylate metabolic pathway. While often overshadowed by its lithium counterpart in commercial reagent catalogs, the potassium salt is a vital alternative in enzymatic assays where lithium ions exert inhibitory effects.

This guide provides a comprehensive structural and functional analysis of the compound, focusing on its complex tautomeric equilibria in aqueous solution, its pivotal role in Primary Hyperoxaluria Type 2 (PH2) pathology, and validated protocols for its synthesis and analytical characterization.

Chemical Structure & Properties[1][2]

2.1 Nomenclature and Identification

- IUPAC Name: Potassium 3-hydroxy-2-oxopropanoate
- Common Names: Potassium hydroxypyruvate; Hydroxypyruvic acid potassium salt
- CAS Number: 3930-11-8 (Potassium salt); 1113-60-6 (Free acid)
- Molecular Formula:
- Molecular Weight: 142.15 g/mol

2.2 Structural Dynamics: The Gem-Diol Equilibrium

Unlike simple alpha-keto acids (e.g., pyruvate), hydroxypyruvate exhibits a strong tendency to hydrate in aqueous solution due to the electron-withdrawing inductive effect of the

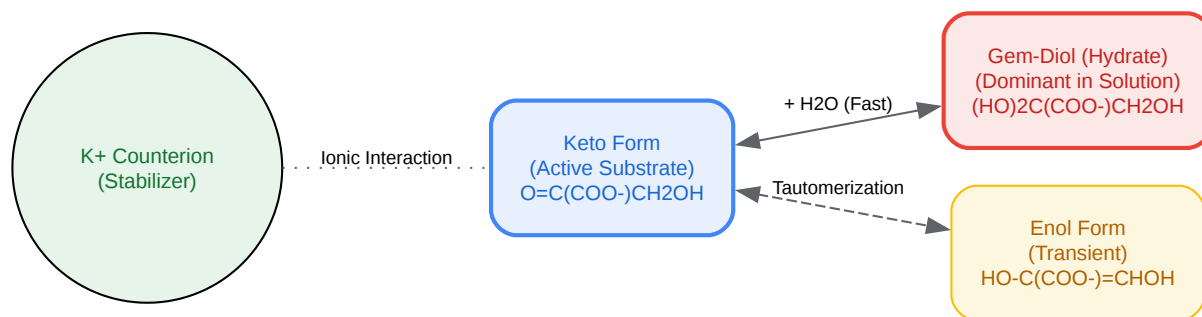
-hydroxyl group. This destabilizes the carbonyl carbon, making it highly electrophilic and susceptible to nucleophilic attack by water.

Researchers must recognize that in physiological buffers (

), the compound exists primarily as an equilibrium mixture of three forms:

- Keto form: The active substrate for most dehydrogenases.
- Gem-diol (Hydrate) form: Often the dominant species in solution ().
- Enol form: Transient, but essential for tautomerase activity.

Figure 1: Tautomeric and Hydration Equilibria The following diagram illustrates the structural interconversion relevant to NMR analysis and enzyme binding.



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Caption: Structural equilibrium of hydroxypyruvate anion. The gem-diol form predominates in aqueous media, complicating NMR interpretation.

2.3 Physical Properties

Property	Value/Description
Appearance	White to off-white crystalline powder
Solubility	Highly soluble in water; sparingly soluble in ethanol.
Hygroscopicity	High. The salt readily absorbs atmospheric moisture, leading to hydrolysis and degradation.
Stability	Unstable in alkaline solution (undergoes polymerization/aldol condensation). Store at -20°C under desiccant.

Biological Significance & Drug Development

3.1 Metabolic Role: The Serine-Glyoxylate Pathway

Hydroxypyruvate is the central node connecting serine metabolism, gluconeogenesis, and glyoxylate detoxification.

- Biosynthesis: Generated from L-serine via Serine:Glyoxylate Aminotransferase (AGT).

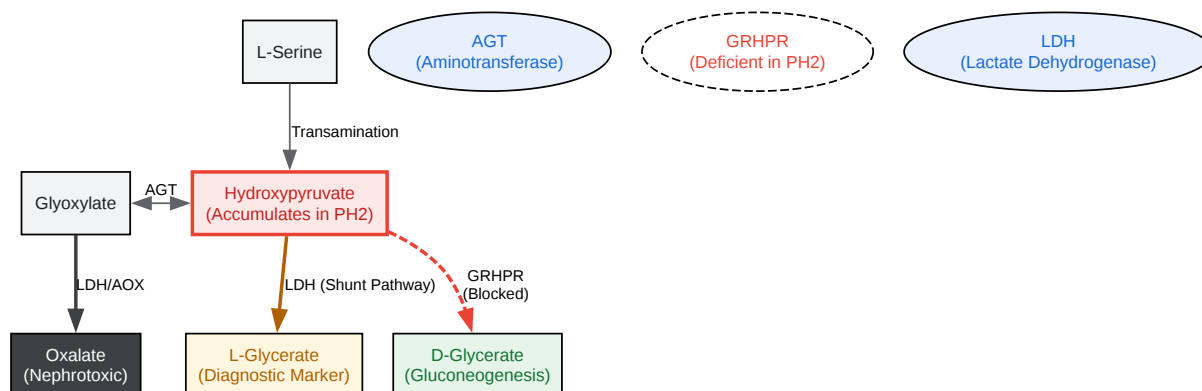
- Catabolism: Reduced to D-glycerate by Glyoxylate Reductase/Hydroxypyruvate Reductase (GRHPR).

3.2 Pathology: Primary Hyperoxaluria Type 2 (PH2)

In drug development, hydroxypyruvate is a critical biomarker and target substrate.

- Mechanism: In PH2, a deficiency in the GRHPR enzyme prevents the conversion of hydroxypyruvate to D-glycerate.
- Consequence: Accumulated hydroxypyruvate is shunted toward Lactate Dehydrogenase (LDH), which erroneously reduces it to L-glycerate (a diagnostic marker) or oxidizes glyoxylate to Oxalate.[1]
- Clinical Outcome: Calcium oxalate nephrolithiasis (kidney stones) and renal failure.[2]

Figure 2: Pathological Shunt in PH2 This diagram details the metabolic diversion caused by GRHPR deficiency.



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Caption: Metabolic block in Primary Hyperoxaluria Type 2. GRHPR deficiency forces hydroxypyruvate conversion to L-glycerate via LDH.[1]

Experimental Methodologies

4.1 Synthesis of Potassium Hydroxypyruvate

While the lithium salt is commercially standard, the potassium salt is preferred when interference must be avoided (e.g., in specific kinase or phosphotransferase assays).

Protocol: Hydrolysis of Bromopyruvate

- Starting Material: Dissolve 3-bromopyruvic acid in water.
- Hydrolysis: Adjust pH to 9.0–10.0 using
 - Maintain temperature at 0–4°C to prevent polymerization.
 - Mechanism:[\[3\]](#)[\[4\]](#) Nucleophilic substitution of bromide by hydroxide.
- Neutralization: Carefully adjust pH to 7.0 with dilute
 - .
- Precipitation: Add cold ethanol (10:1 v/v ratio) to precipitate the potassium salt.
- Purification: Recrystallize from water/ethanol.
- Validation: Check for bromide ions using
 - test (must be negative).

4.2 Analytical Profiling (NMR)

Characterizing hydroxypyruvate requires understanding its hydration state.

- Solvent:
 - (Deuterium Oxide).[\[5\]](#)
- ¹H-NMR Signatures:
 - Hydrate Form (Major): Singlet at

ppm (methylene protons adjacent to the gem-diol).

- Keto Form (Minor): Singlet at

ppm (methylene protons adjacent to the carbonyl).

- Note: The ratio of integrals provides the hydration equilibrium constant () for the specific pH and temperature.

4.3 Enzymatic Assay for GRHPR Activity

This protocol measures the reduction of hydroxypyruvate to D-glycerate, essential for screening PH2 therapeutic candidates.

Reagents:

- Substrate: 0.5 mM Potassium Hydroxypyruvate.
- Cofactor: 0.2 mM NADH.
- Buffer: 100 mM Potassium Phosphate, pH 7.0.

Procedure:

- Equilibrate buffer and enzyme (GRHPR source) at 37°C.
- Initiate reaction by adding Potassium Hydroxypyruvate.
- Detection: Monitor the decrease in absorbance at 340 nm (oxidation of NADH to).
- Control: Run a parallel blank without substrate to account for background NADH oxidation.
- Calculation: Use the extinction coefficient of NADH () to calculate specific activity.

Handling and Stability

- **Storage:** The salt is hygroscopic. Store in a tightly sealed vial at -20°C.
- **Solution Stability:** Aqueous solutions degrade within 24 hours at room temperature due to decarboxylation and aldol condensation. Prepare fresh before use.
- **pH Sensitivity:** Avoid pH > 9.0 during handling, as this accelerates polymerization into parapyruvate-like species.

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